

1,3-Dioxolane-2,2-diethanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1,3-Dioxolane-2,2-diethanol

Cat. No.: B1296863

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **1,3-Dioxolane-2,2-diethanol** and its structurally related compounds. Due to the limited availability of a specific Safety Data Sheet (SDS) for **1,3-Dioxolane-2,2-diethanol** (CAS No. 5694-95-1), this guide incorporates data from the parent compound, 1,3-Dioxolane, and the closely related substance, Glycerol Formal. It is imperative to handle this chemical with caution and to supplement this information with internal safety assessments.

Introduction

1,3-Dioxolane-2,2-diethanol is a versatile chemical intermediate utilized in various research and development applications, including pharmaceutical formulations and polymer chemistry.^[1] Its unique structure, featuring a dioxolane ring with two ethanol substituents, imparts specific solubility and reactivity characteristics. This guide provides a comprehensive overview of the known safety and handling protocols to ensure its responsible use in a laboratory setting.

Hazard Identification and Classification

While a specific GHS classification for **1,3-Dioxolane-2,2-diethanol** is not readily available, an assessment of its structural analogs suggests the following potential hazards:

- **Eye Irritation:** Based on data for 1,3-Dioxolane and Glycerol Formal, this compound is expected to cause serious eye irritation.^{[2][3]}

- Reproductive Toxicity: Both 1,3-Dioxolane and Glycerol Formal are suspected of damaging fertility or the unborn child.[1][2] Therefore, **1,3-Dioxolane-2,2-diethanol** should be treated as a potential reproductive toxin.
- Flammability: The parent compound, 1,3-Dioxolane, is a highly flammable liquid and vapor. [2][3] While the diethanol substitution may raise the flash point, **1,3-Dioxolane-2,2-diethanol** should be handled as a potentially combustible liquid.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1,3-Dioxolane-2,2-diethanol** and its parent compound, 1,3-Dioxolane, is presented below.

| Property | 1,3-Dioxolane-2,2-diethanol | 1,3-Dioxolane |
|-------------------|---|--|
| CAS Number | 5694-95-1[1] | 646-06-0 |
| Molecular Formula | C ₇ H ₁₄ O ₄ [1] | C ₃ H ₆ O ₂ [4] |
| Molecular Weight | 162.18 g/mol [1] | 74.08 g/mol [5] |
| Appearance | Colorless or light yellow liquid[1] | Clear colorless liquid[5][6] |
| Boiling Point | Not available | 74-75 °C[4] |
| Melting Point | Not available | -95 °C[5] |
| Flash Point | Not available | 2 °C (closed cup)[6] |
| Density | Not available | 1.06 g/cm ³ at 20 °C |
| Solubility | Soluble in water[1] | Miscible with water[6] |

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1,3-Dioxolane-2,2-diethanol** are not publicly available. However, the safety data for 1,3-Dioxolane and Glycerol Formal are derived from standard OECD (Organisation for Economic Co-operation and Development) test guidelines for chemical safety, which include:

- Acute Oral Toxicity (OECD 401): This test evaluates the short-term toxic effects of a substance after oral administration.
- Skin Irritation/Corrosion (OECD 404): This test assesses the potential of a substance to cause irritation or corrosion to the skin.
- Eye Irritation/Corrosion (OECD 405): This test determines the potential of a substance to cause irritation or damage to the eyes.
- Reproductive/Developmental Toxicity Screening Test (OECD 421/422): These screening tests provide initial information on the potential effects of a substance on reproduction and development.

Safe Handling and Storage

Based on the potential hazards, the following handling and storage procedures are recommended:

5.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.
- Ensure that an eyewash station and safety shower are readily accessible.

5.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat.[\[2\]](#)
[\[7\]](#)
- Respiratory Protection: If working outside a fume hood or if vapors are likely to be generated, use a respirator with an appropriate organic vapor cartridge.

5.3. Handling Procedures:

- Avoid contact with eyes, skin, and clothing.

- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.[\[2\]](#)
- Wash hands thoroughly after handling.

5.4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.
- Keep away from sources of ignition.[\[2\]](#)

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[\[2\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.[\[2\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[\[2\]](#)

Accidental Release Measures

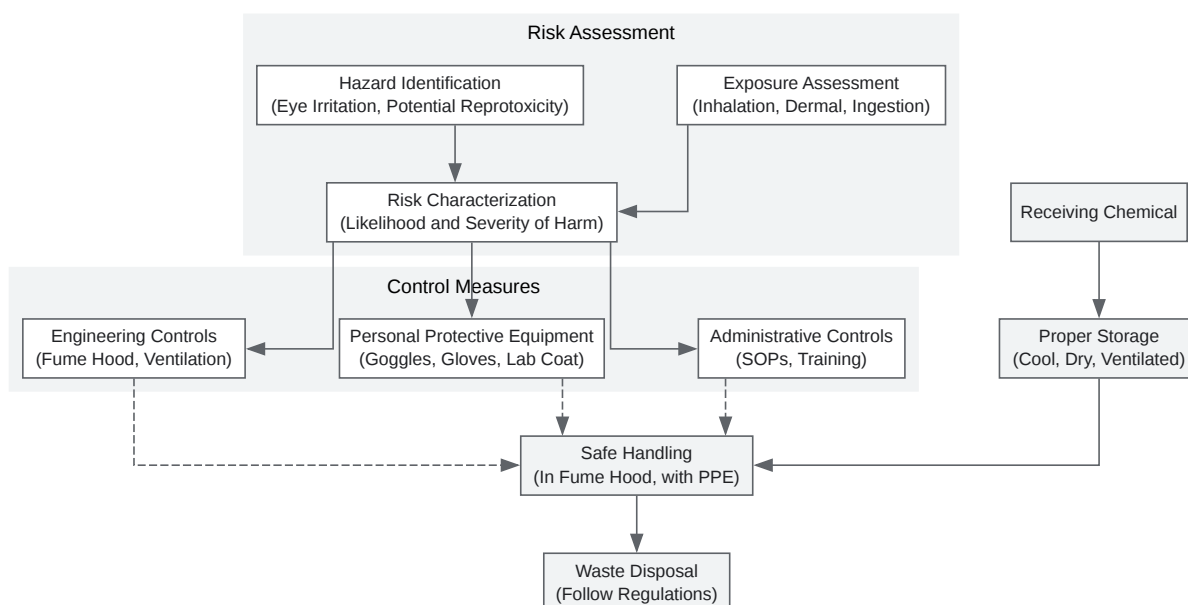
- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

- Large Spills: Evacuate the area and ventilate it. Wear appropriate personal protective equipment. Contain the spill and prevent it from entering drains or waterways. Collect the spilled material and place it in a sealed container for disposal.

Disposal Considerations

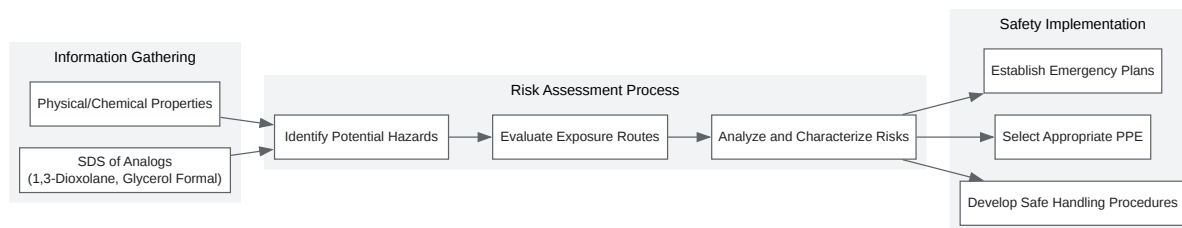
Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Signaling Pathways and Workflows



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Caption: Chemical Safety and Handling Workflow for **1,3-Dioxolane-2,2-diethanol**.



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Caption: Logical Relationship of Hazard Identification and Control for Chemical Safety.

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